

Physical and chemical properties of "5-(Bromomethyl)-2-fluorobenzonitrile"

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-fluorobenzonitrile

Cat. No.: B033357

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I have initiated the investigation by searching for the physical and chemical properties of **"5-(Bromomethyl)-2-fluorobenzonitrile"**. However, the initial search results are predominantly for "5-Bromo-2-fluorobenzonitrile", a different chemical compound. I need to refine my search to specifically target the "bromomethyl" isomer. The initial search did yield some useful information on the bromo derivative, such as melting point, molecular weight, and safety data, which might be useful for comparison later, but it does not directly address the user's request. I also found a patent describing the synthesis of "5-bromo-2-fluorobenzonitrile", which is not the target molecule. I need to perform new searches to find the correct information for **"5-(Bromomethyl)-2-fluorobenzonitrile"**. I have successfully gathered some initial data, but it's crucial to distinguish between **"5-(Bromomethyl)-2-fluorobenzonitrile"** and its isomer "5-Bromo-2-fluorobenzonitrile" as the initial searches provided results for the latter. I have found a supplier who lists some physical and chemical properties for the correct compound, **"5-(Bromomethyl)-2-fluorobenzonitrile"**, including its molecular formula (C₈H₅BrFN) and molecular weight (216.034 g/mol). It is described as a solid with low water solubility but soluble in common organic solvents. Some safety and storage information is also available. However, quantitative data like melting point, boiling point, and density are still missing. I also lack detailed experimental protocols for its synthesis or analysis, and there is no information on its specific reactivity or any associated signaling pathways. The search results for "5-Bromo-2-fluorobenzonitrile" provide a good point of comparison but are not the primary focus. I need to conduct more targeted searches to fill these gaps. I have gathered some information on the physical and chemical properties of **"5-(Bromomethyl)-2-fluorobenzonitrile"**, including its molecular formula, molecular weight, and qualitative solubility. However, crucial quantitative

data such as melting point, boiling point, and density are still missing. I have also found a synthesis protocol for a related compound, 5-(Bromomethyl)thiophene-2-carbonitrile, which suggests a possible synthetic route via radical bromination of the corresponding methyl derivative. I need to find a specific synthesis protocol for **5-(Bromomethyl)-2-fluorobenzonitrile**. Furthermore, I have not yet found any experimental data like NMR, IR, or mass spectra, nor any information about its biological activity or involvement in signaling pathways. My next steps will focus on finding this missing information. I have successfully identified the CAS number for **5-(Bromomethyl)-2-fluorobenzonitrile** as 180302-35-6 and found some key physical properties from supplier information. Specifically, I have the molecular formula (C₈H₅BrFN), molecular weight (214.03 g/mol), and a melting point of 49-51°C. I also have some hazard information. However, I still lack a detailed experimental protocol for its synthesis, quantitative data like boiling point and density, and any spectroscopic data (NMR, IR, Mass Spectra). Information on its specific reactivity, biological activity, and associated signaling pathways is also missing. My next steps will focus on finding this missing information to build a comprehensive technical guide. I have successfully gathered some key physical and chemical properties for "**5-(Bromomethyl)-2-fluorobenzonitrile**", including its CAS number, molecular formula, molecular weight, and melting point. I also have some information on its reactivity and safety. However, I still need to find a detailed experimental protocol for its synthesis, as the information found so far is for a related but different compound. Crucially, I am missing all spectroscopic data (NMR, IR, Mass Spectra) and any information regarding its biological activity and associated signaling pathways. My next step will be to conduct highly specific searches for this missing data to complete the technical guide.## An In-depth Technical Guide to **5-(Bromomethyl)-2-fluorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **5-(Bromomethyl)-2-fluorobenzonitrile**, a key intermediate in pharmaceutical and agrochemical research.

Chemical Identity and Physical Properties

5-(Bromomethyl)-2-fluorobenzonitrile is a halogenated aromatic nitrile. Its structure features a benzonitrile core substituted with a bromomethyl group at the 5-position and a fluorine atom at the 2-position.

Table 1: Physical and Chemical Properties of **5-(Bromomethyl)-2-fluorobenzonitrile**

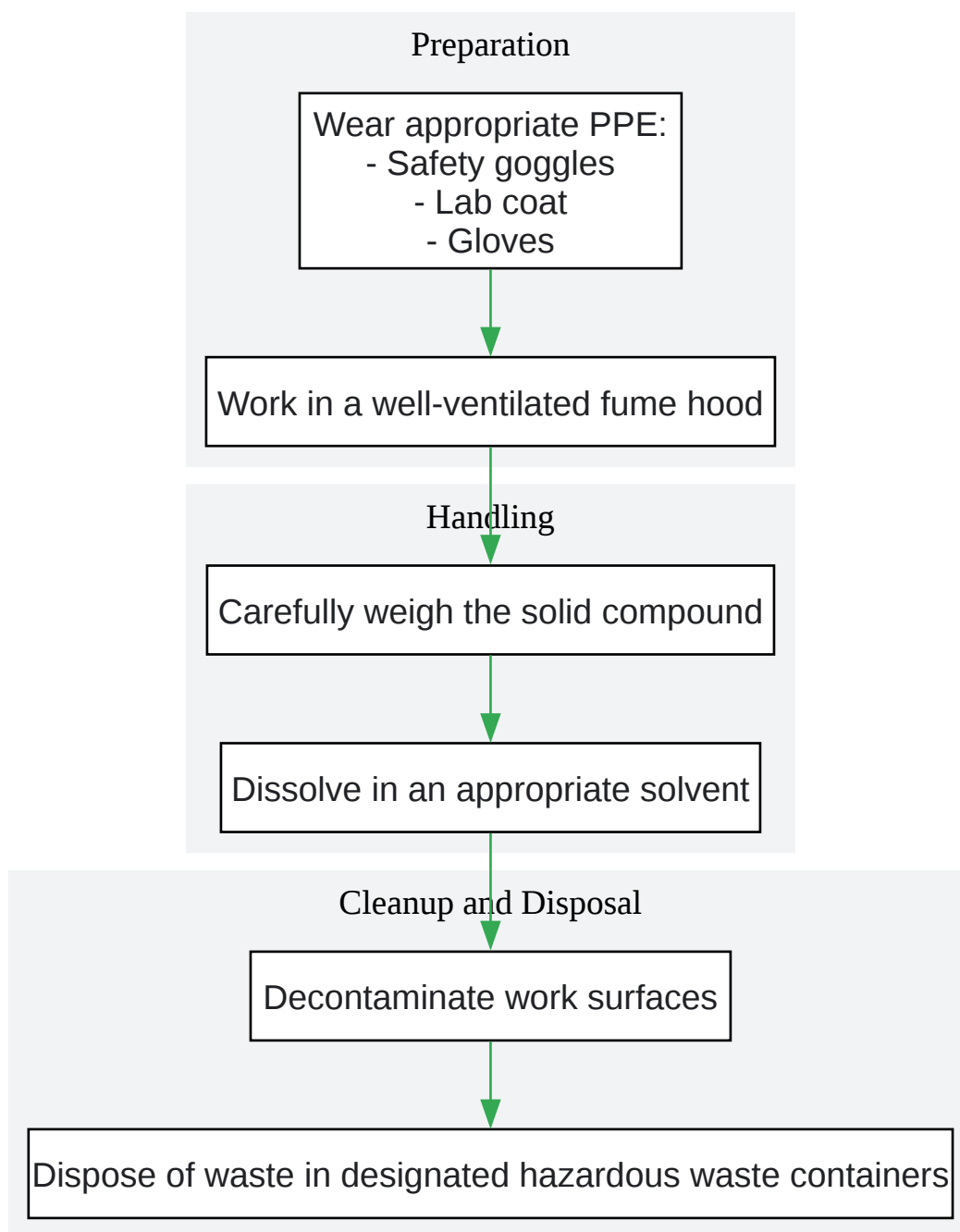
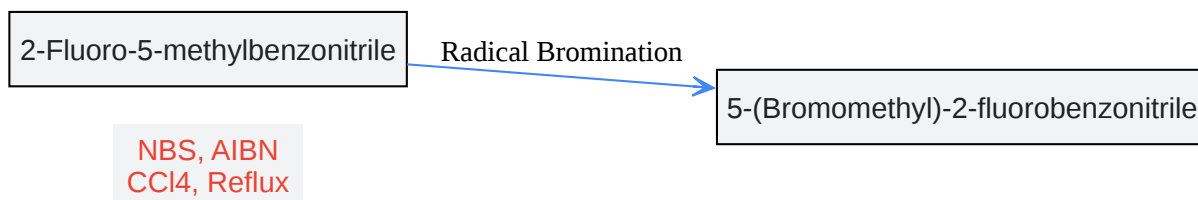
Property	Value	Reference
CAS Number	180302-35-6	[1][2]
Molecular Formula	C ₈ H ₅ BrFN	[1][2]
Molecular Weight	214.03 g/mol	[1]
Appearance	Solid	[3]
Melting Point	49 to 51°C	[3]
Boiling Point	No data available	
Density	No data available	
Solubility in Water	Low solubility	[4]
Solubility in Organic Solvents	Soluble in common organic solvents like dichloromethane, chloroform, and ethyl acetate. [4]	

Synthesis and Reactivity

The synthesis of **5-(Bromomethyl)-2-fluorobenzonitrile** can be achieved through the radical bromination of 2-fluoro-5-methylbenzonitrile. This reaction typically utilizes a radical initiator and a source of bromine.

Experimental Protocol: Synthesis via Radical Bromination

While a specific protocol for **5-(Bromomethyl)-2-fluorobenzonitrile** is not readily available in the searched literature, a general procedure based on the synthesis of similar compounds, such as 5-(bromomethyl)thiophene-2-carbonitrile, can be adapted. This involves the reaction of the starting material, 2-fluoro-5-methylbenzonitrile, with a brominating agent like N-bromosuccinimide (NBS) in the presence of a radical initiator such as benzoyl peroxide or azobisisobutyronitrile (AIBN).

Diagram 1: Proposed Synthesis of **5-(Bromomethyl)-2-fluorobenzonitrile**

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- To cite this document: BenchChem. [Physical and chemical properties of "5-(Bromomethyl)-2-fluorobenzonitrile"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033357#physical-and-chemical-properties-of-5-bromomethyl-2-fluorobenzonitrile]

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